

Technical Guide: Characterization and Control of Dihydroartemisinin Impurity F ()

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Compound of Interest

Compound Name: Dihydroartemisinin impurity F

CAS No.: 173427-03-7

Cat. No.: B109370

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Executive Summary

In the development of artemisinin-based combination therapies (ACTs), the stability of the active pharmaceutical ingredient (API), Dihydroartemisinin (DHA), is a critical quality attribute.

[1] **Dihydroartemisinin Impurity F** (molecular formula

) represents a specific oxidative degradation product resulting from the ring-opening and rearrangement of the artemisinin sesquiterpene skeleton.[1]

Unlike simple hydrolysis products, Impurity F involves the loss of a carbon atom (C15

C14) and the oxidation of the resulting terminal group to a carboxylic acid. Its presence serves as a sensitive marker for oxidative stress and thermal instability during the manufacturing and storage of DHA. This guide provides a comprehensive technical analysis of Impurity F, defining its formation mechanism, analytical detection strategies, and control measures.

Chemical Identity and Structural Logic

Impurity F is a "seco" derivative, meaning the characteristic ring system of the parent compound has been cleaved.

Nomenclature and Identifiers[2][3][4][5]

Parameter	Specification
Common Name	Dihydroartemisinin Impurity F
Chemical Name (IUPAC)	(R)-2-((1S,3S,4R)-4-methyl-2-oxo-3-(3-oxobutyl)cyclohexyl)propanoic acid
CAS Registry Number	173427-03-7
Molecular Formula	
Molecular Weight	254.32 g/mol
Structural Class	Seco-artemisinin; Dicarboxylic acid

Structural Comparison

The transformation from Dihydroartemisinin (

) to Impurity F (

) involves significant structural rearrangement:

- **Loss of the Peroxide Bridge:** The 1,2,4-trioxane ring, critical for antimalarial activity, is cleaved.
- **Carbon Loss:** The bridge carbon (C12 in artemisinin numbering) is excised, reducing the carbon count from 15 to 14.
- **Oxidation State Change:** The hemiacetal group of DHA is converted, through an aldehyde intermediate (Impurity A), into a carboxylic acid (Impurity F).

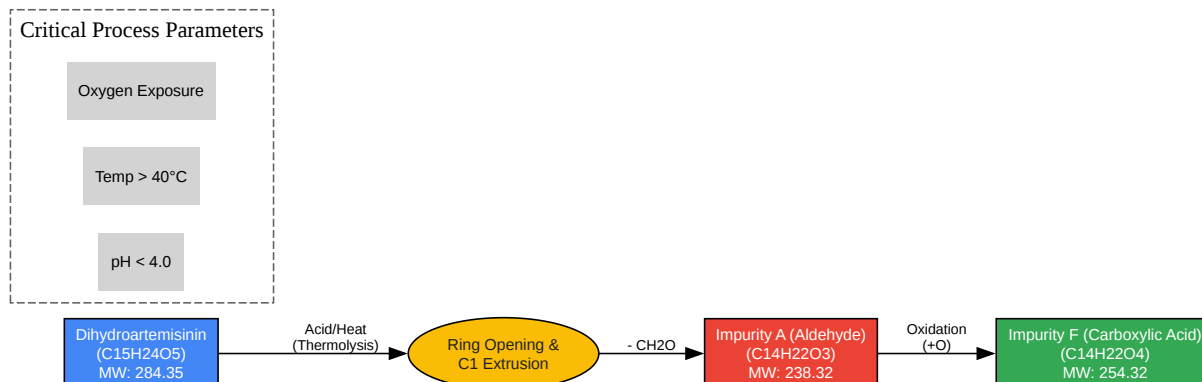
Mechanism of Formation

The formation of Impurity F is a multi-step degradation pathway driven by acid catalysis and oxidation. It typically occurs in two phases: Thermolysis/Hydrolysis followed by Oxidation.

Degradation Pathway

- Ring Opening: Under acidic conditions or thermal stress, the metastable 1,2,4-trioxane ring of DHA opens.^[1]
- Rearrangement & Elimination: The structure rearranges, leading to the extrusion of a one-carbon fragment (likely as formaldehyde or formate) and the formation of a keto-aldehyde intermediate (, known as Impurity A).^[1]
- Oxidation: The aldehyde moiety of Impurity A is susceptible to oxidation (from air or dissolved oxygen), converting it into the carboxylic acid moiety of Impurity F ().

Pathway Visualization



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Caption: Step-wise degradation pathway of Dihydroartemisinin to Impurity F via the aldehyde intermediate (Impurity A).

Analytical Strategy

Detecting Impurity F requires specific chromatographic conditions due to its acidic nature and lack of a strong chromophore.

HPLC/UPLC Method Parameters

The carboxylic acid group on Impurity F means its retention time is highly pH-dependent.^[1] A low pH mobile phase is mandatory to suppress ionization (

) and increase retention on a C18 column.^[1]

Parameter	Protocol Specification	Rationale
Column	C18 (L1), 150 x 4.6 mm, 3.5 μ m	Standard stationary phase for hydrophobic interaction. ^[1]
Mobile Phase A	0.1% Formic Acid or Phosphate Buffer pH 3.0	Acidic pH suppresses carboxylic acid ionization, sharpening the peak.
Mobile Phase B	Acetonitrile (ACN)	Strong organic modifier for elution of hydrophobic skeleton.
Gradient	40% B to 80% B over 15 mins	Ensures separation of the polar acid (Impurity F) from neutral DHA.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.
Detection (UV)	210 nm	Impurity F lacks conjugation; low UV is required for carbonyl detection.
Detection (MS)	ESI Negative Mode	Carboxylic acids ionize well in negative mode (). ^[1]

Mass Spectrometry Identification

When using LC-MS for confirmation, look for the following signals:

- Ionization Mode: Electrospray Ionization (ESI), Negative Mode preferred.[1]
- Parent Ion (

):m/z 253.3[1]
- Adducts: In positive mode (

), look for m/z 255.3 or sodium adduct (

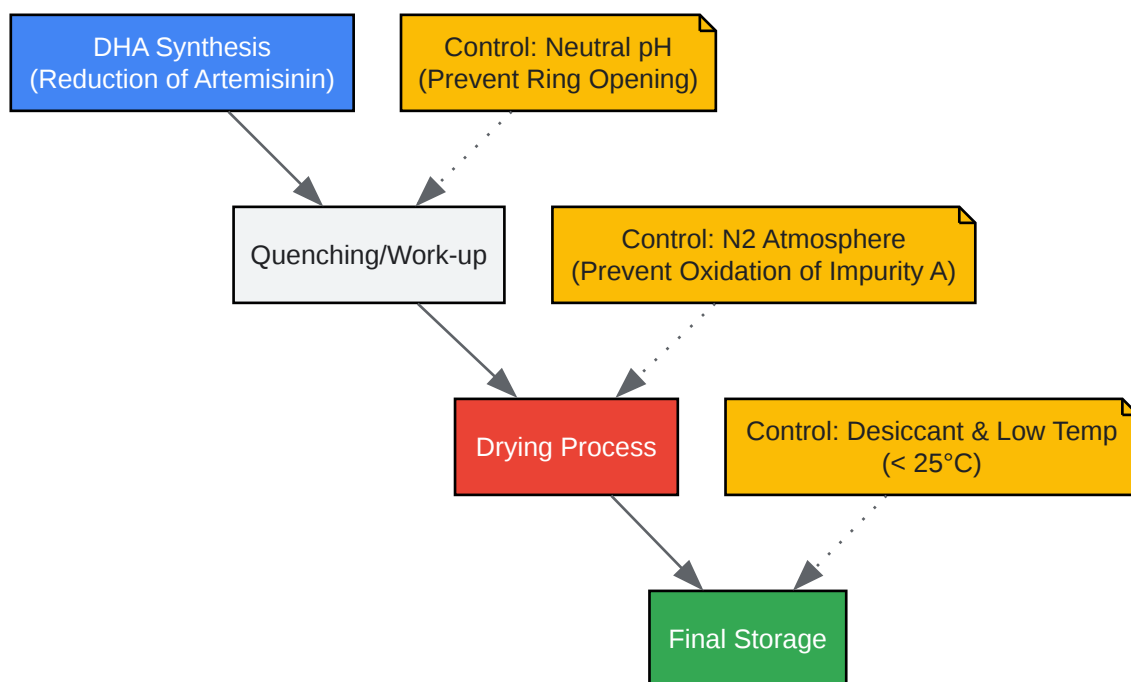
) at m/z 277.3.[1]

Control & Mitigation Strategies

The presence of Impurity F indicates not just thermal degradation, but specifically oxidative instability.

Process Control Workflow

To minimize Impurity F, the manufacturing process must control the "Aldehyde to Acid" oxidation step.



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Caption: Critical Control Points (CCPs) for mitigating Impurity F formation during manufacturing and storage.

Practical Recommendations

- Nitrogen Purging: During the drying of DHA, ensure an inert nitrogen atmosphere. The precursor (Impurity A) oxidizes to Impurity F rapidly in air.
- pH Management: Ensure all traces of reduction reagents (e.g., sodium borohydride) are neutralized, but avoid strong acids which catalyze the initial ring opening.
- Cold Chain: Store reference standards and API at 2-8°C. Impurity F formation is accelerated significantly >40°C.

References

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